

Benzofuran-3-boronic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Benzofuran-3-boronic Acid*

CAS No.: *317830-83-4*

Cat. No.: *B1290495*

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This technical guide provides an in-depth overview of **Benzofuran-3-boronic acid**, a valuable building block for researchers, scientists, and drug development professionals. This document outlines its chemical properties, synthesis, and known biological significance, with a focus on its potential applications in medicinal chemistry.

Core Chemical and Physical Data

Benzofuran-3-boronic acid is a heterocyclic organic compound featuring a benzofuran core substituted with a boronic acid group at the 3-position. This structure makes it a versatile reagent in organic synthesis, particularly in cross-coupling reactions.

Property	Value	Citations
CAS Number	317830-83-4	[1]
Molecular Weight	161.95 g/mol	[2]
Molecular Formula	C ₈ H ₇ BO ₃	[2]
IUPAC Name	(1-benzofuran-3-yl)boronic acid	[1]
Physical Form	Solid	[1]
Storage Conditions	Inert atmosphere, store in freezer under -20°C	[1]

Synthesis Protocols

The synthesis of benzofuran derivatives often involves multi-step processes, with palladium-catalyzed cross-coupling reactions being a cornerstone of modern synthetic strategies.[3]

While a specific protocol for the direct synthesis of **Benzofuran-3-boronic acid** is not extensively detailed in publicly available literature, a plausible and commonly employed route involves the formation of the benzofuran core followed by borylation.

General Experimental Protocol: Synthesis of the Benzofuran Core

A common method for constructing the benzofuran scaffold is through the coupling of an o-halophenol with a terminal alkyne, followed by cyclization.[4]

Materials:

- o-Iodophenol
- Terminal alkyne (e.g., trimethylsilylacetylene)
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Copper(I) iodide (CuI)

- Base (e.g., Et₃N)
- Solvent (e.g., DMF)

Procedure:

- To a solution of o-iodophenol and the terminal alkyne in a suitable solvent, add the palladium catalyst, copper(I) iodide, and a base.
- Heat the reaction mixture under an inert atmosphere until the starting materials are consumed (monitored by TLC or LC-MS).
- Upon completion, the reaction is worked up by quenching with an aqueous solution and extracting the product with an organic solvent.
- The crude product is then purified by column chromatography to yield the 2-substituted benzofuran.

General Experimental Protocol: Borylation

Introduction of the boronic acid moiety at the 3-position can be achieved through a metal-catalyzed C-H activation/borylation reaction.

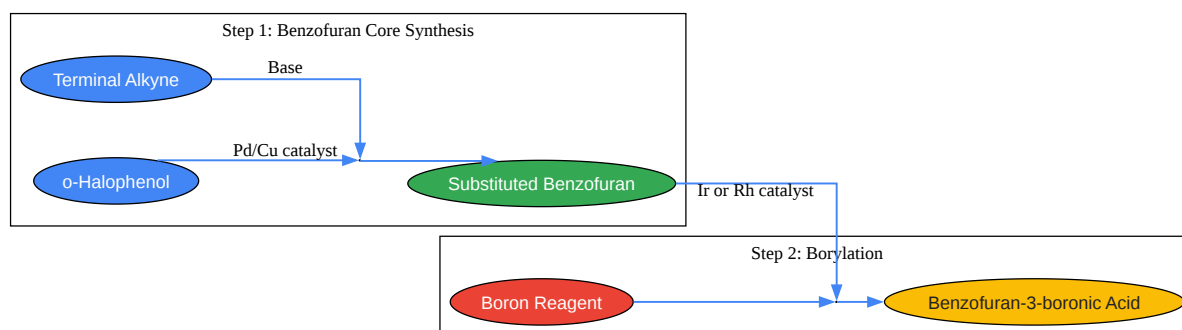
Materials:

- Substituted benzofuran
- Boron reagent (e.g., bis(pinacolato)diboron)
- Iridium or rhodium catalyst
- Ligand
- Solvent

Procedure:

- In a glovebox, a reaction vessel is charged with the benzofuran substrate, the boron reagent, the catalyst, and the ligand.

- The vessel is sealed, removed from the glovebox, and the solvent is added via syringe.
- The reaction mixture is heated for a specified time until the reaction is complete.
- After cooling, the reaction mixture is concentrated, and the resulting boronate ester is purified.
- The pinacol ester can then be hydrolyzed to the corresponding boronic acid.



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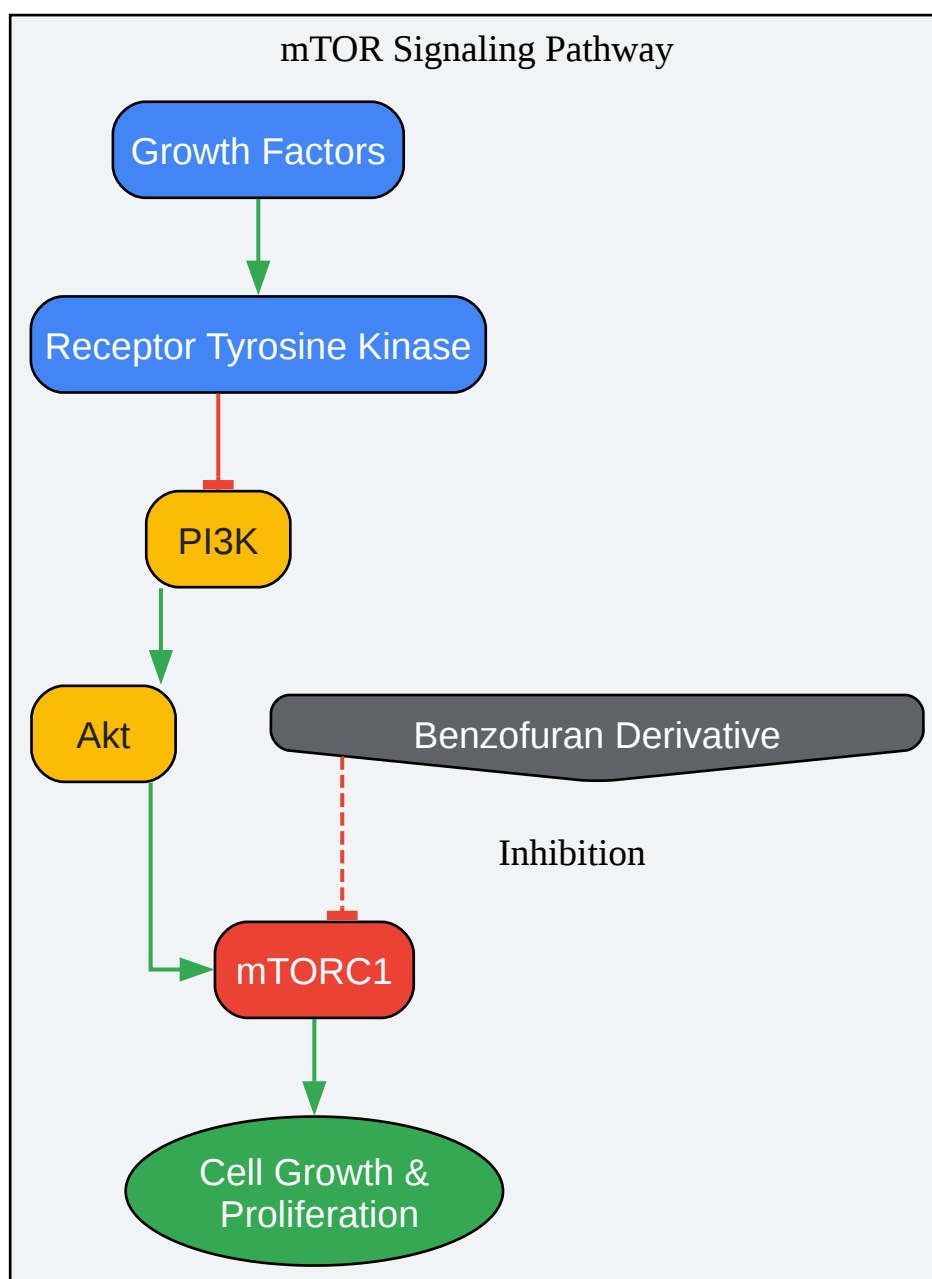
Caption: General workflow for the synthesis of **Benzofuran-3-boronic acid**.

Biological Activity and Signaling Pathways

Benzofuran derivatives are recognized for their wide spectrum of biological activities, making them privileged scaffolds in drug discovery.^[5] These activities include anticancer, anti-inflammatory, antimicrobial, and antiviral properties.^{[6][7]}

Anticancer Activity and mTOR Signaling

Several studies have highlighted the potential of benzofuran derivatives as anticancer agents. [8] One of the key signaling pathways implicated is the mTOR (mammalian target of rapamycin) pathway, which is a central regulator of cell growth, proliferation, and survival. [9] [10] Certain benzofuran derivatives have been identified as inhibitors of mTOR signaling, suggesting a mechanism for their cytotoxic effects on cancer cells. [9] [11] Inhibition of the mTORC1 complex, in particular, has been demonstrated. [9]



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Caption: Inhibition of the mTOR signaling pathway by benzofuran derivatives.

Anti-Inflammatory Activity and NF- κ B/MAPK Signaling

Benzofuran derivatives have also demonstrated significant anti-inflammatory properties.^[6] The anti-inflammatory mechanism of some hybrids has been linked to the modulation of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) and MAPK (mitogen-activated protein kinase) signaling pathways.^[12] These pathways are crucial in regulating the expression of pro-inflammatory cytokines.^[12] Compounds have been shown to inhibit the phosphorylation of key proteins in these pathways, leading to a reduction in the inflammatory response.^[12]

Other Biological Activities

- **Cholinesterase Inhibition:** Certain benzofuran derivatives have shown inhibitory activity against acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), suggesting potential applications in the treatment of Alzheimer's disease.^{[13][14]}
- **Antiviral Activity:** The benzofuran scaffold is present in compounds that exhibit anti-HIV activity.^[15] More recently, benzofuran derivatives have been identified as STING agonists, inducing a broad-spectrum antiviral response.^[16]
- **Antifungal Activity:** Halogenated derivatives of benzofurancarboxylic acids have shown notable antifungal activity.^[7]

Conclusion

Benzofuran-3-boronic acid is a key synthetic intermediate with significant potential in the development of novel therapeutic agents. The benzofuran core is a versatile pharmacophore, and the boronic acid functional group provides a handle for diverse chemical modifications, primarily through Suzuki-Miyaura cross-coupling reactions. The broad range of biological activities associated with benzofuran derivatives, including the modulation of critical signaling pathways such as mTOR and NF- κ B, underscores the importance of this compound class in modern medicinal chemistry and drug discovery. Further investigation into the specific biological targets of **Benzofuran-3-boronic acid** and its derivatives is warranted to fully elucidate their therapeutic potential.

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